

Mechanistic studies of Suzuki reactions involving sulfoxide-containing boronic acids

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Compound of Interest

Compound Name: (4-(Methylsulfinyl)phenyl)boronic acid

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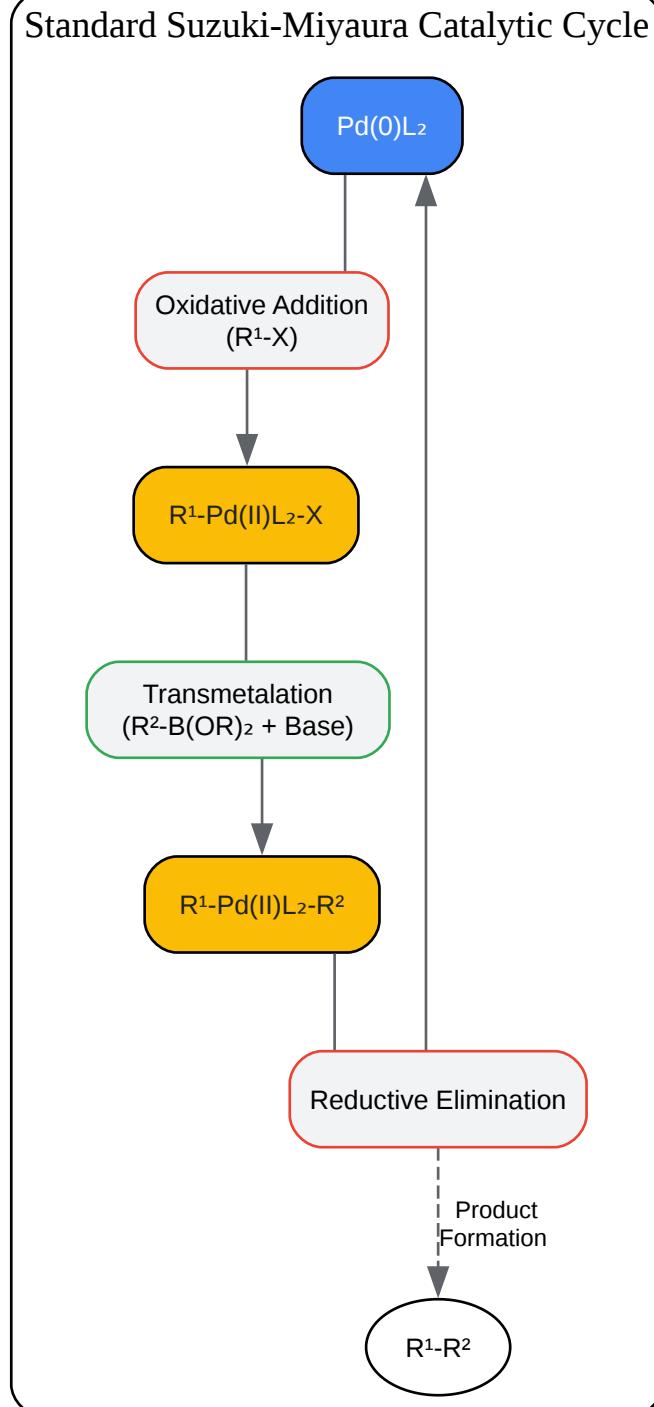
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The Suzuki-Miyaura Reaction: A Pillar of Modern Synthesis

The palladium-catalyzed Suzuki-Miyaura reaction is a cornerstone of synthetic chemistry, celebrated for its versatility, functional group tolerance, and the relatively low toxicity of its boron-based reagents.^{[1][2]} The reaction facilitates the creation of a carbon-carbon single bond by coupling an organoboron species with an organohalide.^[1] Its mechanism is generally understood to proceed through a catalytic cycle involving a palladium catalyst that cycles between Pd(0) and Pd(II) oxidation states.^[3]

The canonical catalytic cycle involves three primary steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the electrophile (R^1-X), forming a Pd(II) intermediate.^{[3][4]}
- Transmetalation: The organic group from the organoboron reagent (R^2-BY_2) is transferred to the palladium center, displacing the halide. This step requires activation by a base.^{[4][5]}
- Reductive Elimination: The two organic fragments (R^1 and R^2) are coupled, forming the new C-C bond and regenerating the Pd(0) catalyst, which re-enters the cycle.^{[3][4]}



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